

# Rebastinib Preclinical Safety & ADME Profile

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## Compound Focus: Rebastinib

CAS No.: 1020172-07-9

Cat. No.: S547894

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The following table consolidates key preclinical safety and property data for **Rebastinib** from a 2023 study published in *Anticancer Research* [1].

Assessment Type	Test/Parameter	Result / Finding
Genetic Toxicity	Ames Test	Negative (Indicates "reasonable safety") [1]
Cardiac Safety	hERG Assay	No significant inhibition reported [1]
Drug-Like Properties	In Vitro ADME Panel	Favorable profile [1]
Pharmacokinetics	In Vivo (Mice & Rats)	High oral bioavailability [1]

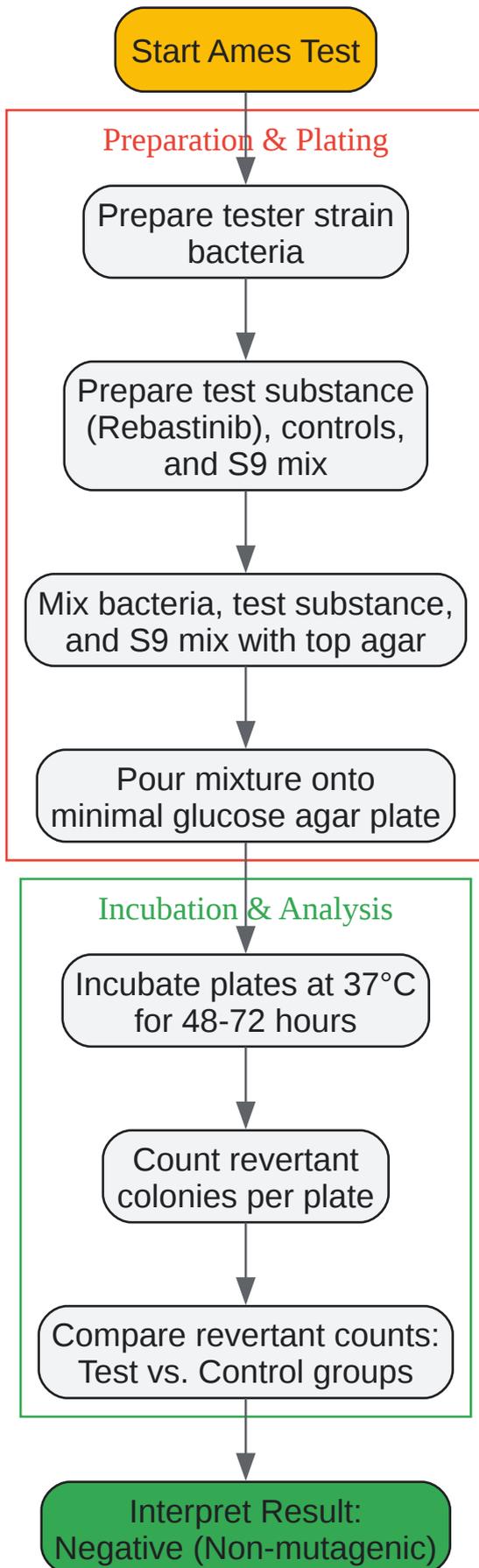
## Experimental Protocol for the Ames Test

While the specific experimental details for **Rebastinib**'s Ames test are not fully detailed in the accessible summary, the test is a standardized regulatory procedure. The general methodology is outlined below, which you can use as a guide for your own testing.

The **bacterial reverse mutation test (Ames test)** is an in vitro assay that uses specific strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations caused by test substances. A standard protocol is as follows [1]:

- **Principle:** It assesses the mutagenic potential of a compound by measuring its ability to induce reversions in histidine- or tryptophan-dependent tester strains, allowing them to grow in the absence of these essential amino acids.
- **Tester Strains:** Commonly used strains include *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA.
- **Procedure:** The test is performed with and without metabolic activation, typically using a rat liver S9 fraction, to simulate mammalian metabolic conditions.
  - The test substance (**Rebastinib**), positive control mutagens, and vehicle (negative control) are incubated with the tester strains and a minimal amount of histidine/tryptophan in a top agar overlay.
  - The mixtures are plated onto minimal glucose agar plates.
  - After 48-72 hours of incubation at 37°C, the number of revertant colonies on each plate is counted.
- **Data Analysis & Interpretation:** The test substance is considered non-mutagenic if there is no significant, dose-related increase in the mean number of revertant colonies in any strain compared to the vehicle control.

The workflow of this procedure is as follows:



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## How to Access More Detailed Data

For complete and definitive data, including the exact number of tester strains used, the dose concentrations tested, and the precise revertant colony counts, I recommend:

- **Accessing the Full Paper:** The study, "*The Suppressive Effect of **Rebastinib** on Triple-negative Breast Cancer Tumors Involves Multiple Mechanisms of Action*," is published in *Anticancer Research* (June 2023). You or your institution may have a subscription to access the full text [1].
- **Consulting Regulatory Filings:** Detailed, study report-level non-clinical safety data, including the Ames test, is typically available in the Investigator's Brochure (IB) or can be found in regulatory documents submitted to agencies like the FDA or EMA.

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## References

1. The Suppressive Effect of Rebastinib on Triple-negative ... [ar.iiarjournals.org]

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